

A Technical Guide to the Potential Research Applications of 2-Butoxybenzenesulfonyl Chloride

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Compound of Interest

Compound Name:	2-Butoxybenzenesulfonyl chloride
CAS No.:	69129-39-1
Cat. No.:	B3193198

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data and literature specifically detailing the applications of **2-butoxybenzenesulfonyl chloride** are limited. This guide, therefore, extrapolates its potential uses based on the well-established and extensively documented reactivity of the broader class of aryl sulfonyl chlorides. The principles and protocols described herein are grounded in foundational organic chemistry and serve as a robust framework for exploring the utility of this specific reagent.

Part 1: Core Chemical Profile and Strategic Considerations

Aryl sulfonyl chlorides are a cornerstone class of organic compounds, distinguished by a sulfonyl chloride functional group (-SO₂Cl) attached to an aromatic ring.^[1] Their significance stems from the highly electrophilic nature of the sulfur atom, which makes them versatile and powerful intermediates in a vast array of chemical transformations.^{[1][2]}

The subject of this guide, **2-butoxybenzenesulfonyl chloride**, introduces a butoxy ($-\text{O}(\text{CH}_2)_3\text{CH}_3$) group at the ortho position of the benzene ring. This substituent is anticipated to modulate the parent molecule's properties in several key ways:

- **Steric Influence:** The ortho-butoxy group introduces steric hindrance around the sulfonyl chloride reaction center. This can influence reaction kinetics, potentially favoring certain nucleophiles or reaction conditions over others.
- **Electronic Effects:** The butoxy group is an electron-donating group through resonance, which can slightly modulate the electrophilicity of the sulfonyl sulfur.
- **Physicochemical Properties:** The alkyl chain of the butoxy group will increase the lipophilicity and solubility of the molecule in organic solvents compared to unsubstituted benzenesulfonyl chloride.^{[3][4]} This can be a significant advantage in designing reaction conditions and simplifying purification processes.

These modulations provide a strategic basis for its application in specialized contexts where fine-tuning of reactivity and physical properties is desired.

Table 1: Predicted Physicochemical Properties of 2-Butoxybenzenesulfonyl Chloride vs. Benzenesulfonyl Chloride

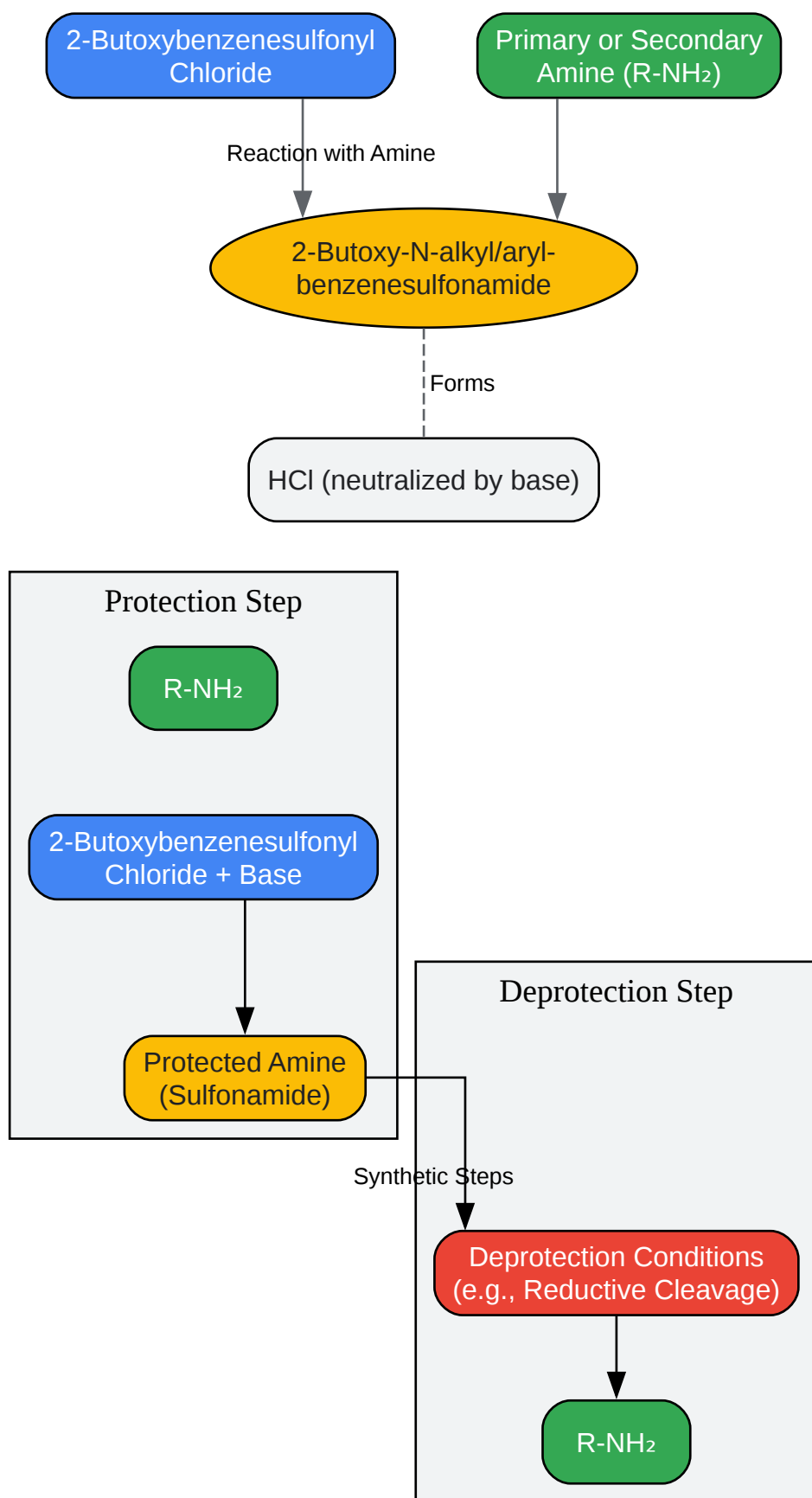
Property	Benzenesulfonyl Chloride	2-Butoxybenzenesulfonyl Chloride (Predicted)	Rationale for Prediction
Molecular Formula	C ₆ H ₅ SO ₂ Cl	C ₁₀ H ₁₃ SO ₃ Cl	Addition of C ₄ H ₈ O
Molecular Weight	176.62 g/mol	~248.72 g/mol	Increased mass from butoxy group
Appearance	Colorless to pale yellow solid/liquid[3]	Colorless to pale yellow liquid/solid	Similar chromophore, potential for lower melting point
Solubility	Soluble in organic solvents; hydrolyzes in water[3]	Higher solubility in nonpolar organic solvents	Increased lipophilicity from the C4 alkyl chain
Reactivity	Highly reactive electrophile[2][3]	Highly reactive electrophile, potentially moderated by steric hindrance	The core -SO ₂ Cl group dictates reactivity

Part 2: Primary Application in Medicinal Chemistry - The Sulfonamide Scaffold

The most prominent application of any aryl sulfonyl chloride is in the synthesis of sulfonamides. [1][5] This functional group is a privileged scaffold in medicinal chemistry, found in a wide array of therapeutics, including antibacterial, anticancer, antiviral, and anti-inflammatory agents.[6][7][8][9] The reaction involves the nucleophilic attack of a primary or secondary amine on the electrophilic sulfur atom of the sulfonyl chloride, displacing the chloride and forming a stable S-N bond.[10]

The introduction of the 2-butoxy group offers a unique vector for analog synthesis. By reacting **2-butoxybenzenesulfonyl chloride** with a library of diverse amines, researchers can rapidly generate novel chemical entities. The butoxy moiety can probe specific hydrophobic pockets within a biological target's binding site, potentially enhancing potency or selectivity.

Diagram 1: General Synthesis of Novel Sulfonamides



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